

Application Notes and Protocols for NSC5844 In Vivo Experiments

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For Researchers, Scientists, and Drug Development Professionals

Introduction

NSC5844, also identified as N1,N2-Bis(7-chloroquinolin-4-yl)ethane-1,2-diamine (CAS No: 140926-75-6), is a bisquinoline compound that has garnered attention for its potential therapeutic applications. While initially investigated for its anti-angiogenic properties as a Vascular Endothelial Growth Factor (VEGF) receptor tyrosine kinase inhibitor, subsequent research has also pointed towards its potent antimalarial activity.[1] This document provides detailed application notes and protocols for the preparation and administration of **NSC5844** in preclinical in vivo experiments, primarily based on data from studies on structurally related bisquinolines.

Chemical Properties

A summary of the key chemical properties of **NSC5844** is provided in the table below.



Property	Value
Molecular Formula	C20H16Cl2N4
Molecular Weight	383.27 g/mol
CAS Number	140926-75-6
Appearance	Solid (form may vary)
Solubility	Poorly soluble in water. Soluble in organic solvents such as dimethyl sulfoxide (DMSO).

Mechanism of Action

The precise mechanism of action of **NSC5844** is not definitively established and may be context-dependent.

- Anti-angiogenesis: One reported mechanism is the inhibition of VEGF receptor tyrosine kinases, which are crucial for angiogenesis, the formation of new blood vessels that tumors require to grow and metastasize.[1]
- Antimalarial Activity: Structurally similar bisquinolines have demonstrated potent activity
 against Plasmodium species, the parasites responsible for malaria. This activity is thought to
 involve the inhibition of heme polymerization within the parasite.[2][3]

Due to the conflicting reports, researchers should consider the potential for multiple mechanisms of action when designing and interpreting in vivo studies.

In Vivo Efficacy Data

The following table summarizes in vivo efficacy data for a structurally related bisquinoline, (+/-)-trans-N1,N2-bis(7-chloroquinolin-4-yl)cyclohexane-1,2-diamine, in a murine malaria model. This data can serve as a starting point for dose-ranging studies with **NSC5844**.



Animal Model	Compoun d	Dose	Route of Administr ation	Vehicle	Efficacy	Referenc e
P. berghei infected mice	(+/-)-trans- N1,N2- bis(7- chloroquin olin-4- yl)cyclohex ane-1,2- diamine	160 mg/kg	Injection	Not Specified	80% Cure Rate	[1][4]
P. berghei infected mice	(+/-)-trans- N1,N2- bis(7- chloroquin olin-4- yl)cyclohex ane-1,2- diamine	320 mg/kg	Injection	Not Specified	100% Cure Rate	[1][4]
P. berghei infected mice	o- substituted N1,Nx- bis(7- chloroquin olin-4- yl)phenylen e-1,x- diamine	30 mg/kg (ID₅o)	Not Specified	Olive oil- DMSO	Schizontici dal activity	[5]
P. berghei infected mice	p- substituted N1,Nx- bis(7- chloroquin olin-4- yl)phenylen	17 mg/kg (ID50)	Not Specified	Saline- DMSO	Increased antimalarial potency	[5]



	e-1,x- diamine					
P. berghei infected mice	m- substituted N1,Nx- bis(7- chloroquin olin-4- yl)phenylen e-1,x- diamine	1.2 mg/kg (ID₅o)	Not Specified	Not Specified	Marked antimalarial activity	[5]

Experimental Protocols Preparation of NSC5844 for In Vivo Administration

Note: Due to the limited solubility of **NSC5844** in aqueous solutions, a vehicle containing a solubilizing agent such as DMSO is required. The following protocols are suggested based on vehicles used for structurally similar compounds.[5] It is crucial to perform small-scale formulation tests to ensure complete dissolution and stability before preparing a large batch for animal dosing.

Protocol 1: Saline-DMSO Formulation

This formulation is suitable for intravenous or intraperitoneal injections.

Materials:

- NSC5844 powder
- Dimethyl sulfoxide (DMSO), sterile, injectable grade
- Sterile saline (0.9% sodium chloride) for injection
- Sterile, conical tubes (e.g., 15 mL or 50 mL)
- Vortex mixer



Sterile syringes and needles

Procedure:

- Weighing: Accurately weigh the required amount of NSC5844 powder in a sterile conical tube.
- Initial Solubilization: Add a small volume of DMSO to the NSC5844 powder. The volume of DMSO should be kept to a minimum, typically 5-10% of the final injection volume, to avoid toxicity.
- Dissolution: Vortex the mixture vigorously until the NSC5844 is completely dissolved. Gentle
 warming in a water bath (37°C) may aid dissolution, but stability at this temperature should
 be confirmed.
- Dilution with Saline: While vortexing, slowly add the sterile saline to the DMSO solution to reach the final desired concentration. The slow addition is critical to prevent precipitation of the compound.
- Final Concentration: Ensure the final concentration of DMSO in the formulation is as low as
 possible (ideally ≤10%) and is consistent across all treatment groups, including the vehicle
 control.
- Administration: Use the freshly prepared formulation for injection. Administer the appropriate volume to the animals based on their body weight to achieve the target dose.

Protocol 2: Olive Oil-DMSO Formulation

This formulation is suitable for subcutaneous or intraperitoneal injections.

Materials:

- NSC5844 powder
- Dimethyl sulfoxide (DMSO), sterile, injectable grade
- Sterile olive oil



- Sterile, conical tubes (e.g., 15 mL or 50 mL)
- Vortex mixer
- · Sterile syringes and needles

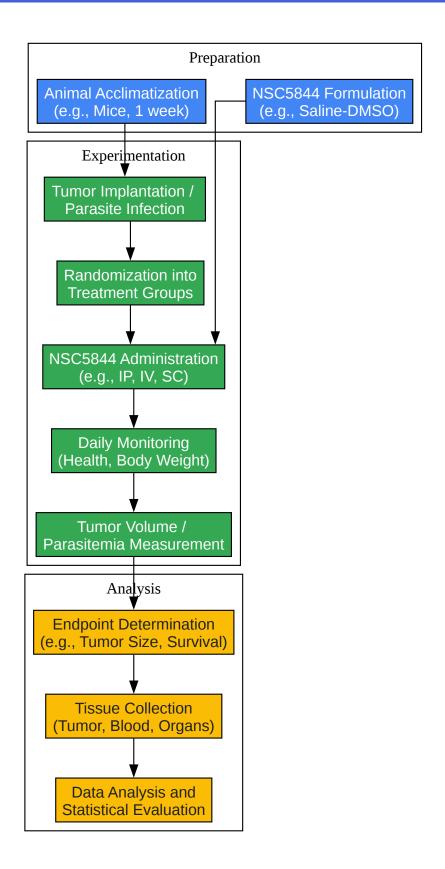
Procedure:

- Weighing: Accurately weigh the required amount of NSC5844 powder in a sterile conical tube.
- Initial Solubilization: Add a small volume of DMSO to the NSC5844 powder (e.g., 10% of the final volume).
- Dissolution: Vortex the mixture until the **NSC5844** is completely dissolved.
- Addition of Olive Oil: While vortexing, slowly add the sterile olive oil to the DMSO solution to reach the final desired concentration.
- Homogenization: Ensure the final formulation is a homogenous suspension or solution.
- Administration: Use the freshly prepared formulation for injection. Administer the appropriate volume to the animals based on their body weight.

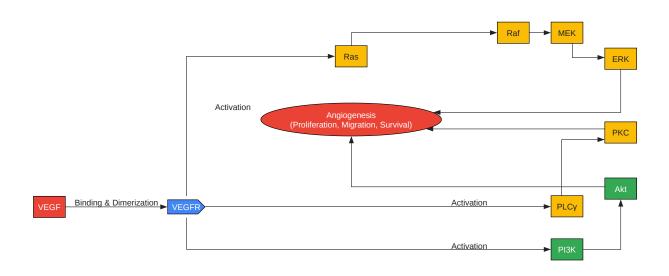
In Vivo Experimental Workflow

The following diagram outlines a general workflow for an in vivo efficacy study of NSC5844.









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